

2-Piperidinol chiral center and stereochemistry

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Compound Focus: 2-Piperidinol

CAS No.: 45506-41-0

Cat. No.: S783025

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Chemical Identity of 2-Piperidinol

The table below summarizes the basic identifying information for **2-Piperidinol** [1].

Property	Description
Chemical Name	2-Piperidinol
CAS Registry Number	45506-41-0 [2]
Molecular Formula	C ₅ H ₁₁ NO [1]
IUPAC Name	Piperidin-2-ol

A closely related compound is **2-Piperidinone** (CAS 675-20-7), which has the formula C₅H₉NO and is the lactam form of **2-Piperidinol** [3]. It's important to distinguish between these two in synthesis and analysis.

Stereochemistry & Synthesis

The core of your query revolves around the **chiral center** at the second carbon of the piperidine ring. The substituents on this carbon are -OH, -H, -N-, and the rest of the carbon chain, which are all different, making it a chiral center [4].

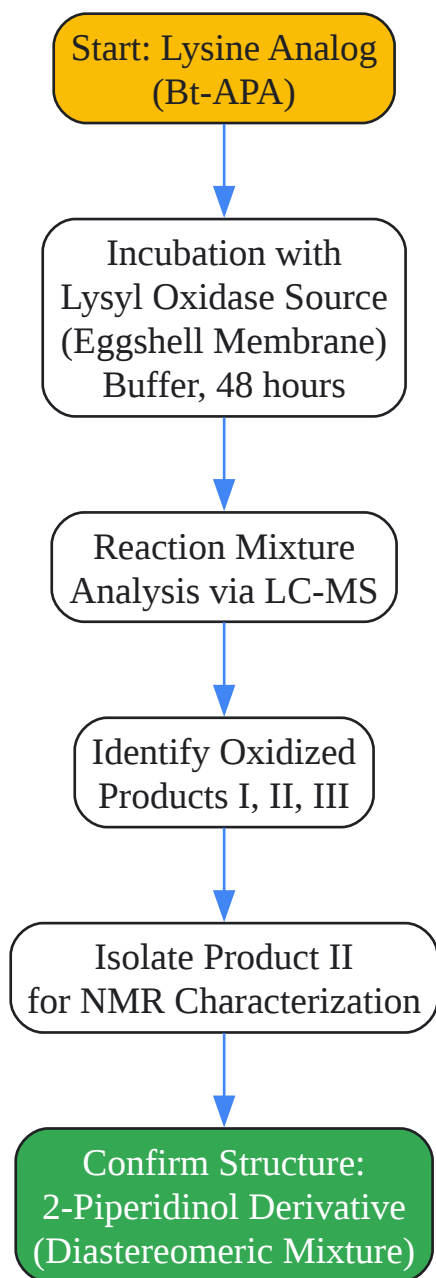
- **As a Chiral Building Block:** 2-Piperidone (the lactam) is a precursor for creating chiral 3-Piperidinol alkaloids. Researchers have prepared an enantiomeric pair of a 2-piperidone building block using methods like **bakers' yeast reduction** of a β -keto ester or **lipase-mediated transesterification** [5].
- **Formation via Oxidative Deamination:** A 2021 study identified a unique six-membered ring **2-piperidinol derivative** as a major product of the oxidative deamination of a lysine analog. This reaction, which can be mediated by polyphenols in the presence of copper ions, creates a dynamic equilibrium between an aldehyde and the **2-piperidinol** form [6]. This pathway is relevant in biochemical contexts like innate immunity.

Experimental Insights

The study on oxidative deamination provides a reproducible experimental protocol [6]:

- **Reaction Setup:** The lysine analog **N-biotinyl-5-aminopentylamine (Bt-APA)** was incubated with hen's eggshell membrane (a source of lysyl oxidase) in 0.1 M sodium phosphate buffer for 48 hours.
- **Analysis & Identification:** Reaction mixtures were analyzed by **LC-MS** and **NMR**.
 - LC-MS identified three oxidized products.
 - NMR analysis (with signals at 5.55, 5.90 ppm in $^1\text{H-NMR}$ and 71.92, 76.50 ppm in $^{13}\text{C-NMR}$) confirmed the structure of the **2-piperidinol** product, showing it exists as a mixture of diastereomers in solution.

The workflow for this experiment can be summarized as follows:



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Research Context & Application

The market for **2-Piperidinol** is growing, driven by its role as a key intermediate in pharmaceuticals, particularly for antidepressants and antipsychotics [2]. The demand for high-purity, single-enantiomer intermediates in drug development underscores the importance of the stereochemical research discussed above.

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References

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